

Technical Guide: Spectroscopic Characterization of S-(1-Hydroxy-2-methylpropan-2-yl) Methanesulfonylthioate

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Compound of Interest

Compound Name: *S-(1-Hydroxy-2-methylpropan-2-yl) methanesulfonylthioate*

Cat. No.: B3002987

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Executive Summary

S-(1-Hydroxy-2-methylpropan-2-yl) methanesulfonylthioate is a specialized functionalized disulfide rebridging agent. Structurally, it combines a reactive methanethiosulfonate (MTS) group with a sterically hindered, hydroxylated tert-butyl scaffold. In drug development, this moiety is prized as a glutathione-cleavable linker; the gem-dimethyl steric bulk modulates the kinetics of disulfide reduction in the cytosolic environment, tuning the release of cytotoxic payloads.

This guide details the diagnostic Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) signatures required to validate the identity and purity of this compound during synthesis and quality control.

Chemical Identity & Structural Logic

The compound consists of a methanethiosulfonate group attached to a tert-butyl skeleton where one methyl group has been oxidized to a primary alcohol.

- IUPAC Name: **S-(1-hydroxy-2-methylpropan-2-yl) methanesulfonylthioate**^{[1][2]}
- Formula:
- Molecular Weight: 184.27 g/mol
- Key Functional Groups:
 - MTS Group (

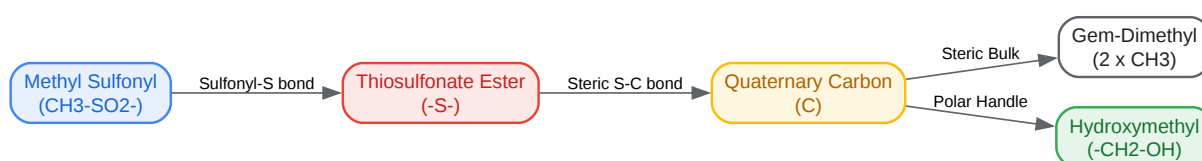
): Highly electrophilic, reacts specifically with thiols.
 - Gem-dimethyl (

): Provides steric protection to the sulfur-sulfur bond.
 - Primary Alcohol (

): Handle for bioconjugation or further derivatization.

Structural Visualization

The following diagram illustrates the connectivity and the logical fragmentation points for mass spectrometry.



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Caption: Structural connectivity of **S-(1-Hydroxy-2-methylpropan-2-yl) methanesulfonylthioate** highlighting functional domains.

Spectroscopic Data: NMR (¹H, ¹³C)

The NMR spectrum of this compound is distinct due to the high symmetry of the gem-dimethyl group and the strong electron-withdrawing nature of the methanesulfonyl group.

Experimental Protocol: NMR Sample Preparation

- Solvent: Chloroform-d () is standard. Use DMSO- if resolution of the hydroxyl proton is required (prevents rapid exchange).
- Concentration: 10–20 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual solvent peak (at 7.26 ppm).

Diagnostic ¹H NMR Data (400 MHz,)

The proton spectrum is characterized by three distinct singlets.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
3.60 – 3.65	Singlet (s)	2H		Deshielded by Oxygen; singlet due to quaternary neighbor.
3.34 – 3.38	Singlet (s)	3H		Characteristic MTS methyl; highly diagnostic.
1.38 – 1.42	Singlet (s)	6H		Gem-dimethyl; shielded but shifted downfield by Sulfur.
2.50 – 3.00	Broad (br s)	1H		Hydroxyl proton; shift varies with concentration/te mp.

Interpretation Notes:

- The MTS Singlet: The sharp singlet around 3.35 ppm is the fingerprint of the methanethiosulfonate group. Any splitting here indicates impurities (e.g., methanesulfinic acid).
- Gem-Dimethyl: The integration of 6H at ~1.40 ppm confirms the tert-butyl-like skeleton.
- Absence of Coupling: Excluding the OH proton, the molecule lacks vicinal protons, resulting in a spectrum of clean singlets.

Diagnostic C NMR Data (100 MHz,)

Chemical Shift (, ppm)	Carbon Type	Assignment
70.5 – 72.0	Secondary ()	(Alcohol carbon)
54.0 – 56.0	Quaternary ()	(Quaternary center)
50.5 – 51.5	Primary ()	(MTS methyl)
24.0 – 26.0	Primary ()	(Gem-dimethyls)

Spectroscopic Data: Mass Spectrometry

Mass spectrometry is essential for confirming the molecular weight and analyzing the fragmentation stability of the disulfide-like bond.

Experimental Protocol: LC-MS

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Mobile Phase: Water/Acetonitrile + 0.1% Formic Acid.
- Column: C18 Reverse Phase (Polar-embedded columns recommended due to the hydroxyl group).

Diagnostic Ions (ESI+)

m/z Value	Ion Species	Interpretation
185.0 – 185.3		Protonated molecular ion (Low intensity due to fragmentation).
202.0 – 202.3		Ammonium adduct (Common in ammonium-buffered mobile phases).
207.0 – 207.3		Sodium adduct (High intensity, very stable).
223.0 – 223.3		Potassium adduct.

Fragmentation Pattern (MS/MS)

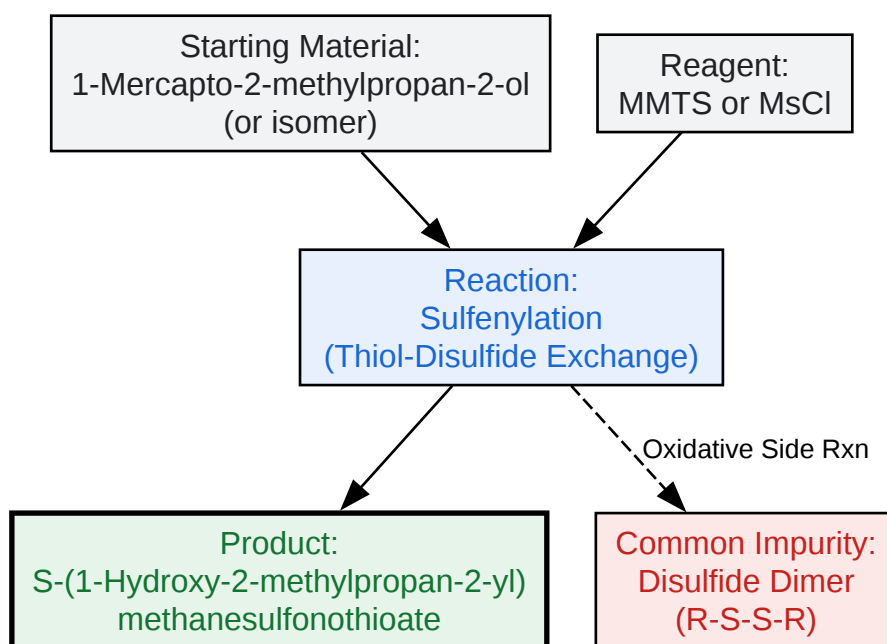
The molecule typically cleaves at the weak thiosulfonate ester bond.

- Precursor: 185
- Fragment A: m/z ~105
 - . Loss of methanesulfonyl group (, 79 Da).
- Fragment B: m/z ~79
 - .

Synthesis & Impurity Profiling

Understanding the synthesis aids in identifying spectral impurities. The compound is typically synthesized by reacting 1-mercapto-2-methylpropan-2-ol (or its isomer) with Methanethiosulfonyl chloride or S-Methyl methanethiosulfonate (MMTS).

Synthesis Workflow



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Caption: Synthetic pathway and potential oxidative dimerization impurity.

Common Spectral Impurities[3]

- Disulfide Dimer: If the MTS reagent is old or the reaction is exposed to air, the thiol starting material may dimerize.
 - NMR Signature: Loss of the 3.35 ppm () singlet. Shift of the gem-dimethyl peak.
 - MS Signature: Peak at .
- Hydrolysis Products: Methanesulfinic acid.
 - NMR Signature: New singlet near 2.6 – 2.8 ppm.

References

- PubChem Compound Summary. "**S-(1-Hydroxy-2-methylpropan-2-yl) methanesulfonylthioate** (CID 145712389)." National Center for Biotechnology Information. Accessed Feb 2026. [\[Link\]](#)
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